

Solubility Profile of 2-(4-Nitrophenyl)-2-oxoethyl acetate: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)-2-oxoethyl
acetate

Cat. No.: B1313954

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide addresses the solubility of **2-(4-Nitrophenyl)-2-oxoethyl acetate** in organic solvents. A comprehensive search of scientific literature and chemical databases reveals a notable absence of published quantitative solubility data for this specific compound. This guide provides a detailed, generalized experimental protocol for determining the solubility of a solid organic compound, such as **2-(4-Nitrophenyl)-2-oxoethyl acetate**, in various organic solvents. Furthermore, to provide a contextual understanding of its potential solubility characteristics, this document summarizes the available solubility data for structurally related compounds, namely acetophenone and 4'-nitroacetophenone. This information, combined with the provided experimental methodology, is intended to equip researchers and drug development professionals with the necessary tools to ascertain the solubility profile of **2-(4-Nitrophenyl)-2-oxoethyl acetate** for their specific applications.

Introduction

2-(4-Nitrophenyl)-2-oxoethyl acetate is a substituted acetophenone derivative with potential applications in organic synthesis and pharmaceutical development. Understanding the solubility of this compound in various organic solvents is crucial for a wide range of processes, including reaction optimization, purification through recrystallization, formulation, and analytical



method development. The polarity introduced by the nitro group and the ester functionality suggests a nuanced solubility profile that is dependent on the nature of the solvent.

Despite a thorough review of existing literature, no specific quantitative solubility data (e.g., in grams per 100 mL or moles per liter) for **2-(4-Nitrophenyl)-2-oxoethyl acetate** has been found. Therefore, this guide focuses on providing a robust experimental framework for researchers to determine these values empirically.

Solubility of Structurally Related Compounds

To offer a preliminary estimation of the solubility behavior of **2-(4-Nitrophenyl)-2-oxoethyl acetate**, this section presents data for its parent compound, acetophenone, and the closely related 4'-nitroacetophenone. The presence of the polar nitro group in 4'-nitroacetophenone makes it a particularly relevant analogue.

Table 1: Solubility Data for Compounds Structurally Related to **2-(4-Nitrophenyl)-2-oxoethyl acetate**

Compound Name	Structure	Solvent	Temperature (°C)	Solubility
Acetophenone	 Acetophenone structure	Water	20	Slightly soluble (~5.5 g/L)[1]
Ethanol	-	Soluble[1][2]		
Diethyl Ether	-	Soluble[1][2]		
Chloroform	-	Soluble[1][3]		
Most organic solvents	-	Soluble[1]		
4'-Nitroacetophenone	 4'-Nitroacetophenone structure	Water	-	Insoluble[4][5][6]
Ethanol	-	Soluble (especially when hot)[4][6]		
Diethyl Ether	-	Soluble[4][6]		
Benzene	-	Soluble[4][6]		
Acetone	-	Soluble[5]		
Methanol	-	Soluble[5]		

Disclaimer: This data is provided for structurally similar compounds and should be used as a general guide only. The actual solubility of **2-(4-Nitrophenyl)-2-oxoethyl acetate** may differ.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the quantitative determination of the solubility of a solid organic compound in an organic solvent.

Materials and Equipment

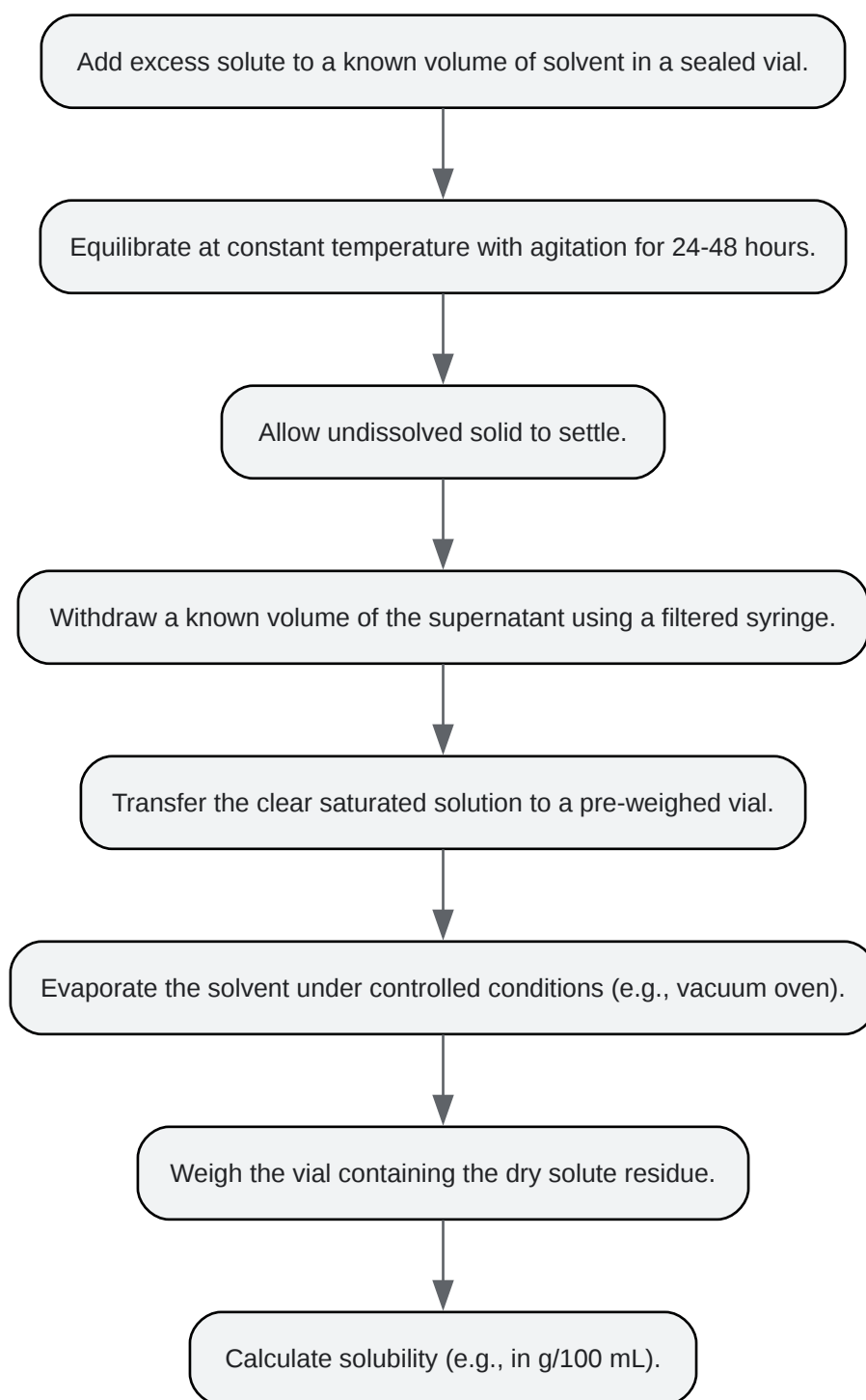
- Analytical balance (± 0.0001 g)

- Variable temperature incubator/shaker or water bath
- Calibrated thermometer
- Vials with screw caps
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- HPLC or UV-Vis spectrophotometer
- The solute: **2-(4-Nitrophenyl)-2-oxoethyl acetate**
- A range of organic solvents of interest (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, separating the undissolved solid, and determining the mass of the dissolved solute in a known volume of the solvent.

Workflow for Gravimetric Solubility Determination



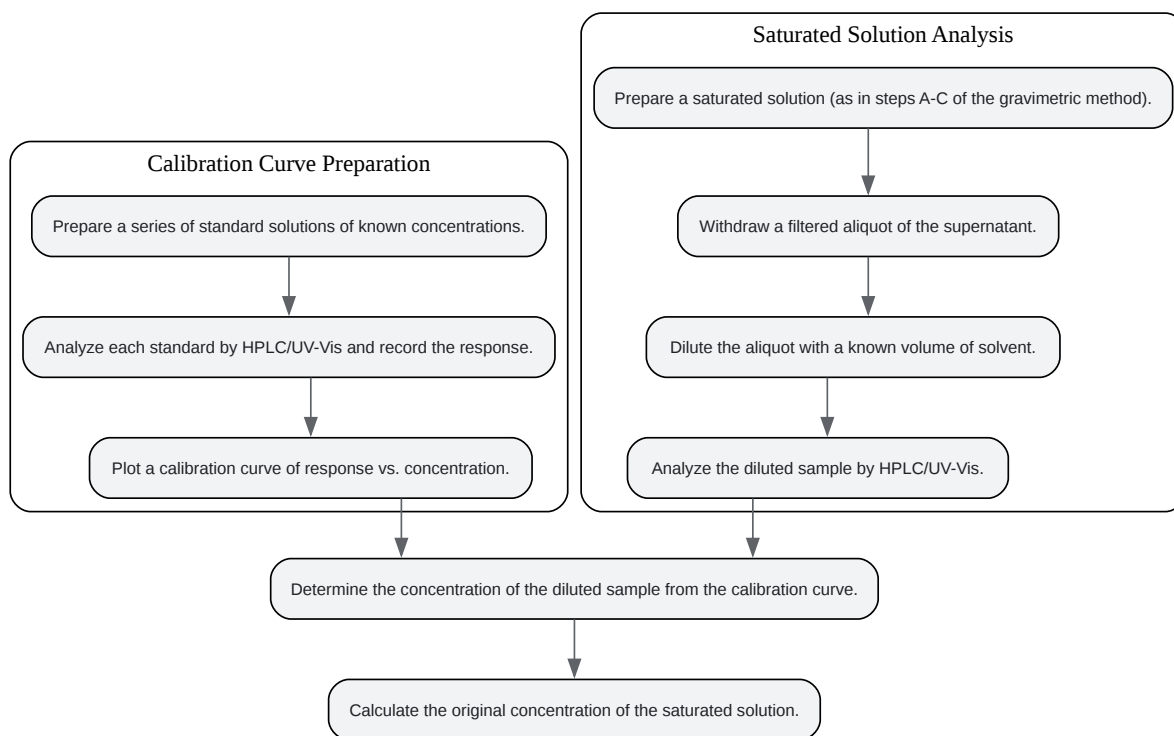
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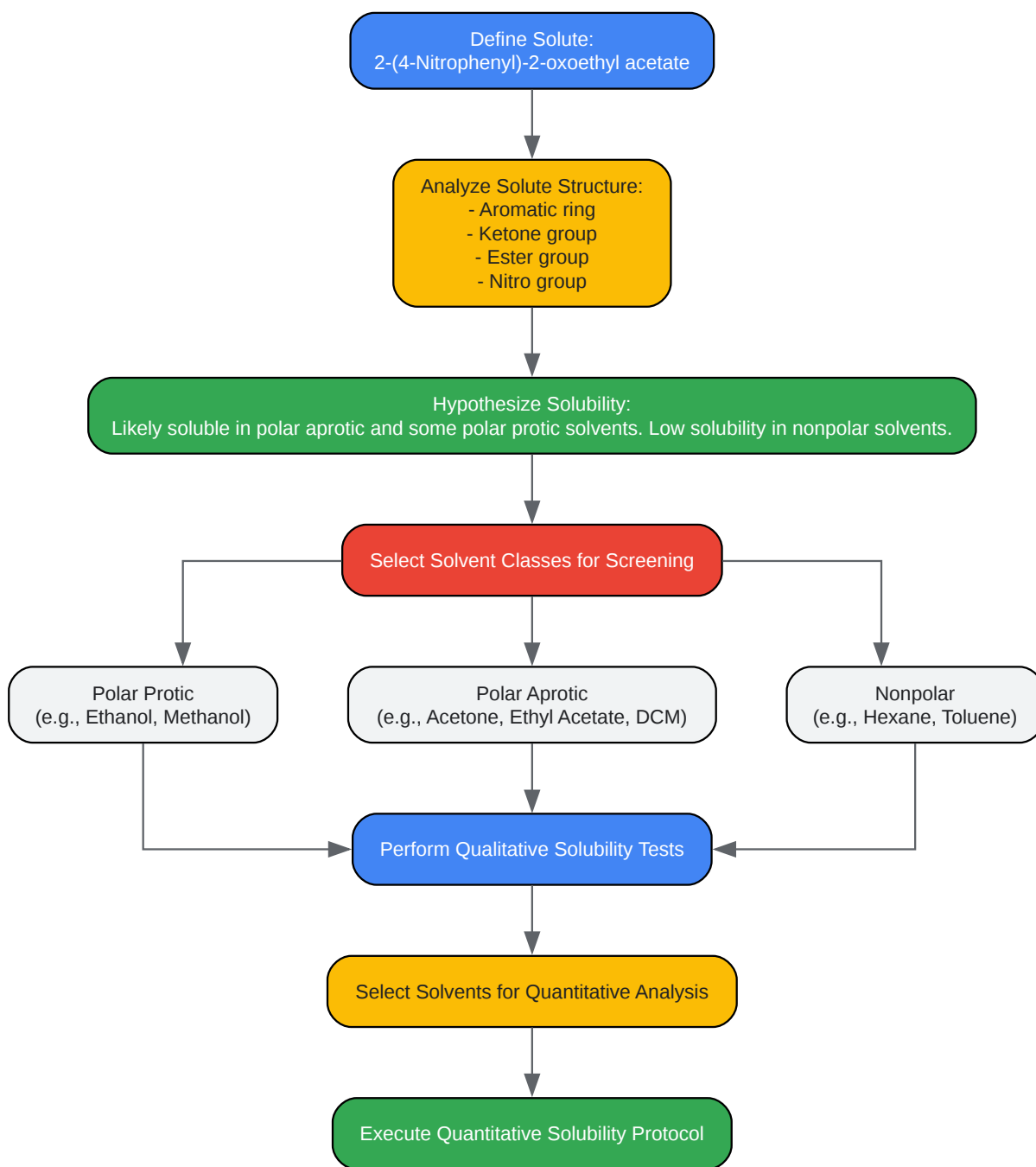
Caption: Gravimetric method for solubility determination.

Analytical Method for Solubility Determination (e.g., using HPLC)

This method is highly accurate and requires smaller sample quantities. It involves creating a calibration curve and then measuring the concentration of the solute in a saturated solution.

Workflow for Analytical Solubility Determination





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